Spectroscopic Analysis of 3,3',4',5-Tetrachlorosalicylanilide: A Technical Guide

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Compound of Interest

Compound Name:	*3,3',4',5-Tetrachlorosalicylanilide*
CAS No.:	*1154-59-2*
Cat. No.:	*B1201565*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for the antimicrobial agent **3,3',4',5-Tetrachlorosalicylanilide**, covering Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). This document is intended to serve as a valuable resource for researchers and professionals engaged in the analysis, characterization, and development of similar chemical entities.

Introduction

3,3',4',5-Tetrachlorosalicylanilide is a halogenated salicylanilide that has been investigated for its antimicrobial properties. A thorough understanding of its spectral characteristics is fundamental for its identification, purity assessment, and structural elucidation. This guide presents key spectral data in a structured format and outlines the experimental methodologies for obtaining such data.

Spectral Data Summary

The following tables summarize the key spectral data for **3,3',4',5-Tetrachlorosalicylanilide**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 10.0 - 12.0	Singlet (broad)	1H	Phenolic -OH
~ 8.5 - 9.5	Singlet	1H	Amide N-H
~ 7.0 - 8.0	Multiplet	5H	Aromatic Protons

Table 2: ^{13}C NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Assignment
~ 160 - 170	Amide Carbonyl (C=O)
~ 110 - 160	Aromatic Carbons

Infrared (IR) Spectroscopy

Table 3: IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3000 - 3500	Broad	O-H (Phenol), N-H (Amide) stretching
~ 3030	Medium	Aromatic C-H stretching
~ 1650	Strong	Amide I band (C=O stretching)
1450 - 1600	Medium-Strong	Aromatic C=C stretching
1000 - 1200	Strong	C-O (Phenol) stretching
600 - 800	Strong	C-Cl stretching

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Mass Spectrometry (MS)

Table 4: Mass Spectrometry Fragmentation Data

m/z	Relative Intensity (%)	Proposed Fragment
349/351/353/355	Variable	[M]+• (Molecular ion peak with isotopic pattern for 4 Cl atoms)
161/163	Variable	$[C_6H_2Cl_2NO]^+$
127/129	Variable	$[C_6H_3Cl_2]^+$

Experimental Protocols

The following sections detail the methodologies for acquiring the spectral data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **3,3',4',5-Tetrachlorosalicylanilide** is prepared by dissolving 10-20 mg of the sample in approximately 0.7 mL of a deuterated solvent, such as dimethyl sulfoxide-d_6 (DMSO-d_6) or chloroform-d ($CDCl_3$), in a 5 mm NMR tube. Tetramethylsilane (TMS) is used as an internal standard. Both ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a field strength of 300 MHz or higher. For ^1H NMR, a standard single-pulse experiment is typically used with a spectral width of 12-15 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. For ^{13}C NMR, a proton-decoupled experiment is performed with a spectral width of 200-220 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds. The collected data is then processed using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

The solid sample of **3,3',4',5-Tetrachlorosalicylanilide** is prepared for IR analysis using the potassium bromide (KBr) pellet method. A small amount of the sample (1-2 mg) is finely ground with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle. The mixture is then compressed into a thin, transparent pellet using a hydraulic press. The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of a

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pure KBr pellet is first collected. The sample pellet is then placed in the sample holder, and the spectrum is recorded over the range of 4000-400 cm^{-1}.

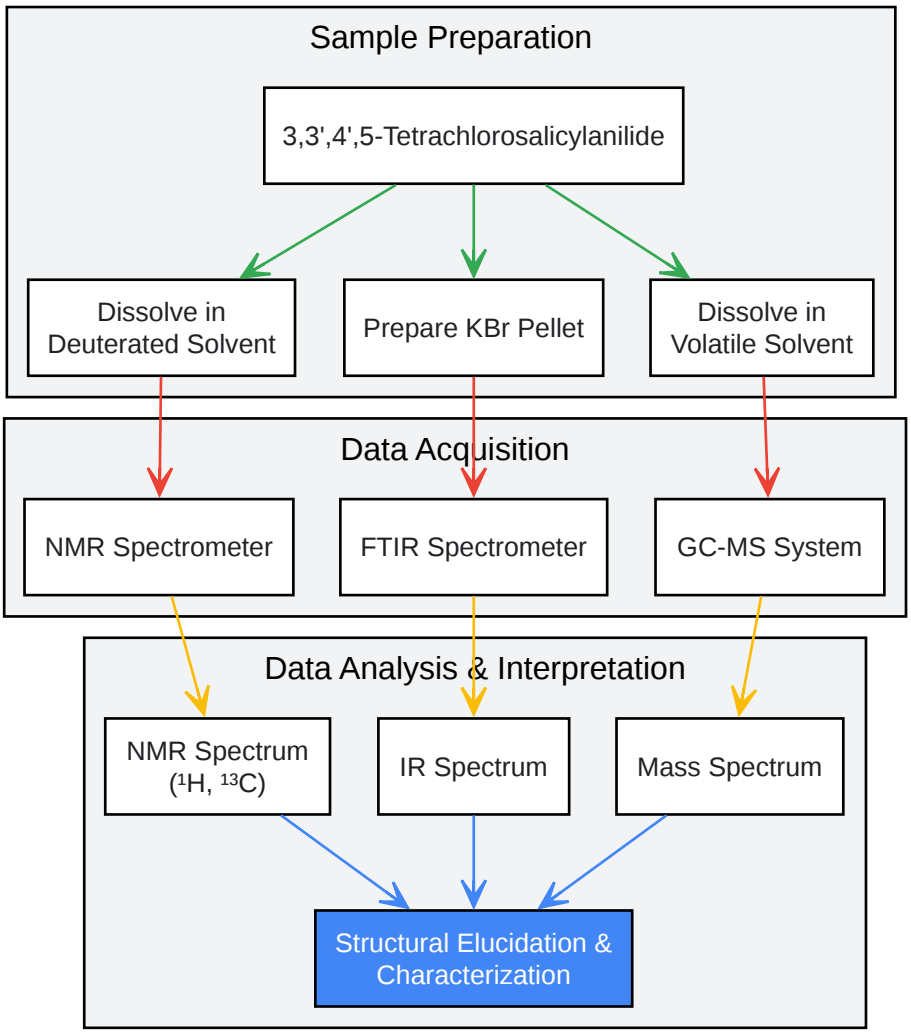
Mass Spectrometry (MS)

Mass spectral analysis is performed using a Gas Chromatography-Mass Spectrometry (GC-MS) system. A dilute solution of **3,3',4',5-Tetrachlorosalicylanilide** in a suitable organic solvent (e.g., methanol or dichloromethane) is injected into the GC. The GC is equipped with a capillary column suitable for the separation of aromatic compounds. The oven temperature is programmed to ramp from a lower temperature (e.g., 100 °C) to a higher temperature (e.g., 300 °C) to ensure proper elution of the compound. The mass spectrometer is operated in electron ionization (EI) mode with an ionization energy of 70 eV. The mass analyzer scans a mass-to-charge (m/z) range of approximately 50-500 amu. The resulting mass spectrum provides information on the molecular weight and fragmentation pattern of the compound.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3,3',4',5-Tetrachlorosalicylanilide**.

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Caption: Workflow for Spectroscopic Analysis.

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